

Personal protective equipment for handling (1S,3R)-3-Aminocyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: (1S,3R)-3-Aminocyclohexanecarboxylic Acid

Cat. No.: B1241999

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Essential Safety and Handling Guide for (1S,3R)-3-Aminocyclohexanecarboxylic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for managing **(1S,3R)-3-Aminocyclohexanecarboxylic Acid** in a laboratory setting, including operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

(1S,3R)-3-Aminocyclohexanecarboxylic Acid and its analogs are classified as hazardous substances that can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]} Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure risk.

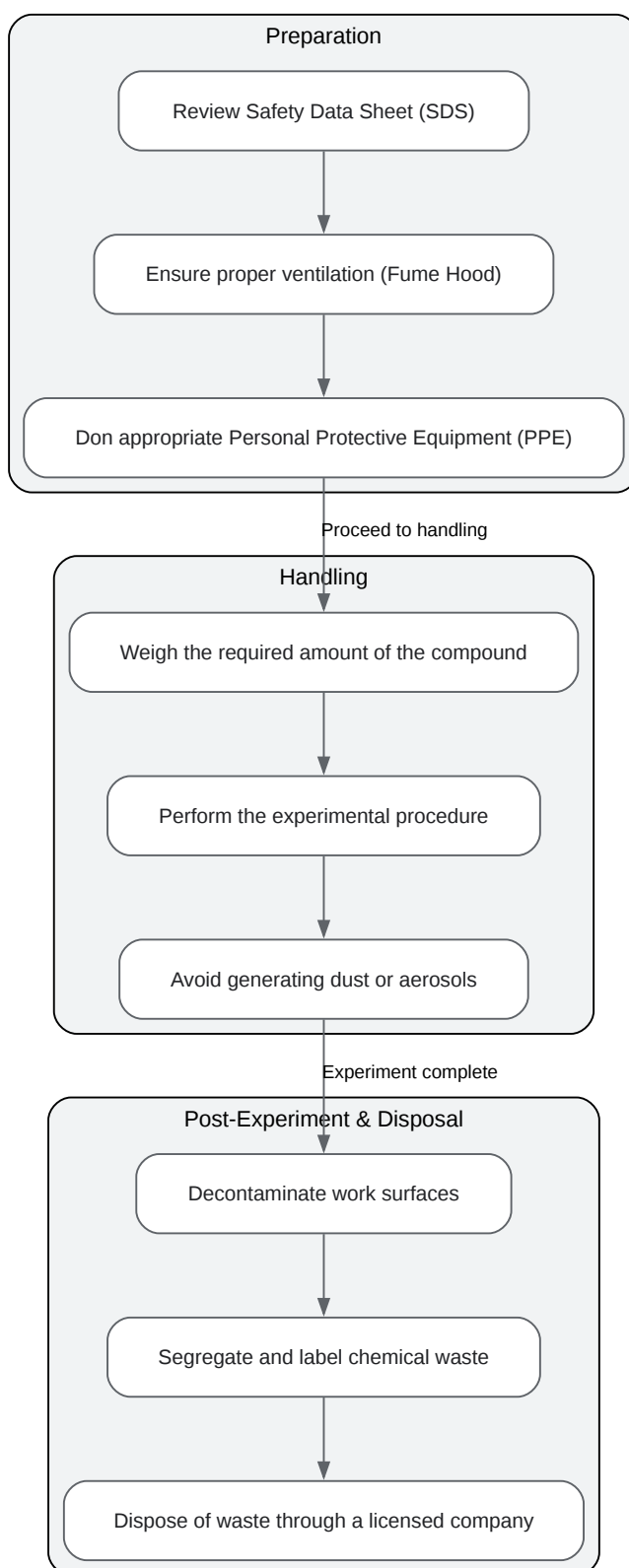
Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemical-impermeable gloves. [1]	Prevents direct skin contact and subsequent irritation.
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges. [1]	Minimizes the risk of respiratory tract irritation from dust or aerosols.
Protective Clothing	Wear suitable protective clothing. [1] [2]	Provides an additional barrier against accidental skin contact.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **(1S,3R)-3-Aminocyclohexanecarboxylic Acid** is essential for maintaining a safe laboratory environment.

Experimental Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **(1S,3R)-3-Aminocyclohexanecarboxylic Acid**.

Detailed Experimental Protocols

General Handling Precautions:

- Avoid contact with skin, eyes, and personal clothing.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[5\]](#)

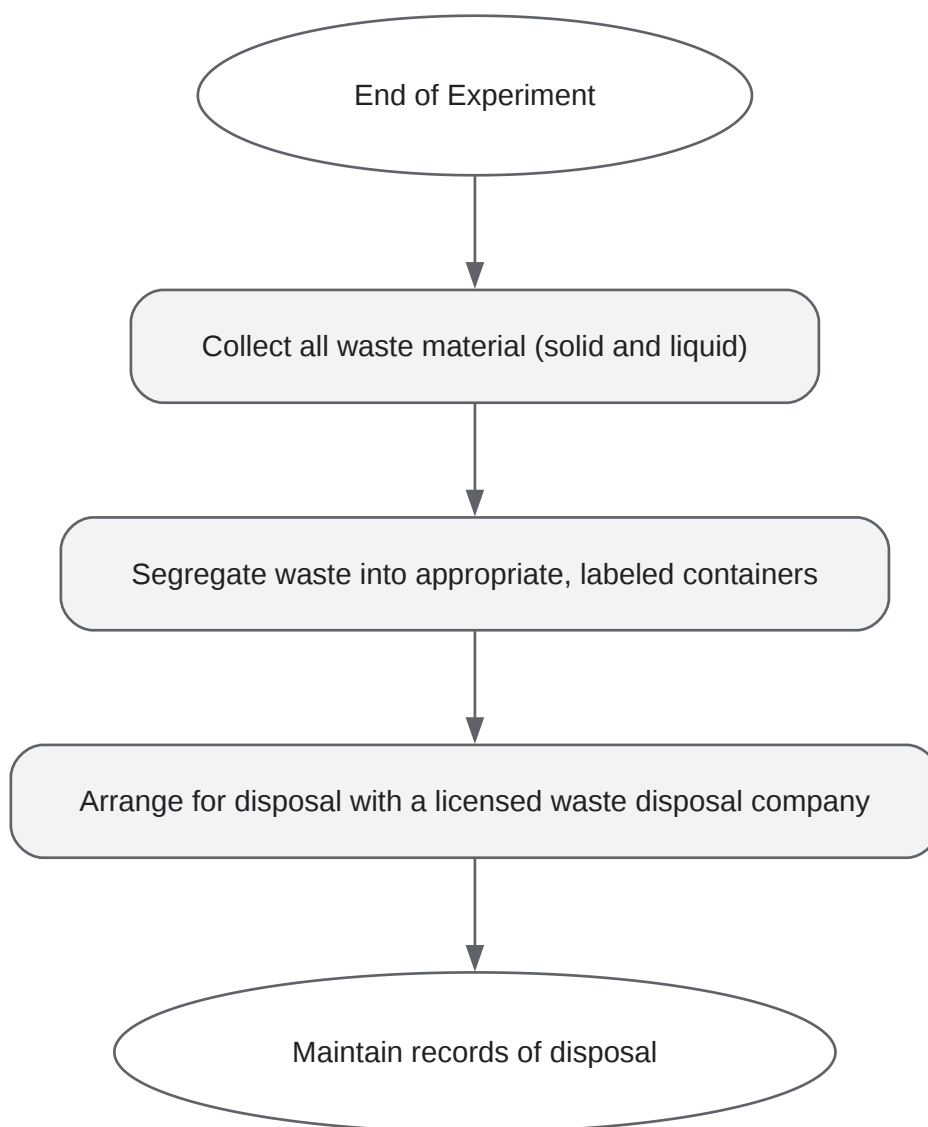
First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- If swallowed: Rinse mouth. Never give anything by mouth to an unconscious person.

Disposal Plan

Proper disposal of **(1S,3R)-3-Aminocyclohexanecarboxylic Acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow



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Caption: Step-by-step process for the safe disposal of chemical waste.

Disposal Guidelines:

- Do not let the product enter drains, other waterways, or soil.[2]
- Prevent further leakage or spillage if safe to do so.
- Absorb with inert material and place it into a suitable disposal container.
- Consult local regulations for proper disposal methods.[2]

- Offer surplus and non-recyclable solutions to a licensed disposal company.
- Dispose of contaminated packaging as an unused product.

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